

An In-depth Technical Guide to the Environmental Impact Assessment of Tetraheptylammonium Iodide

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Compound of Interest

Compound Name: *tetraheptylammonium iodide*

Cat. No.: B1329736

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Disclaimer: Specific environmental impact data for tetraheptylammonium iodide is limited in publicly available literature. Therefore, this guide synthesizes information from analogous long-chain quaternary ammonium compounds (QACs) and organic iodides to provide a comprehensive assessment framework. The principles and methodologies outlined are based on internationally recognized guidelines.

Introduction

Tetraheptylammonium iodide is a quaternary ammonium compound characterized by a central nitrogen atom bonded to four heptyl chains and an iodide counter-ion. Its molecular structure suggests potential surface-active properties and applications as a phase-transfer catalyst, in ion-selective electrodes, and in the synthesis of nanomaterials.^[1] An understanding of its environmental fate and potential ecological effects is crucial for responsible development and use. This technical guide provides a framework for assessing the environmental impact of tetraheptylammonium iodide, focusing on its ecotoxicity, biodegradability, and bioaccumulation potential.

Physicochemical Properties and Environmental Fate

The environmental behavior of tetraheptylammonium iodide is governed by its physicochemical properties. As a large, hydrophobic quaternary ammonium salt, it is expected to have low water solubility and a high octanol-water partition coefficient (Log K_{ow}), indicating a tendency to

partition into organic matter in soil and sediment.[2][3][4][5] The iodide component may influence its environmental fate through processes such as oxidation, reduction, and the formation of organo-iodine compounds.[3][6][7][8][9]

Table 1: Estimated Physicochemical Properties and Environmental Distribution of Tetraheptylammonium Iodide

Property	Predicted Value/Behavior	Implication for Environmental Fate
Water Solubility	Low	Limited mobility in water; partitioning to sediment and sludge.
Log Kow	High	High potential for bioaccumulation and sorption to organic matter.
Vapor Pressure	Low	Not expected to be significantly present in the atmosphere.
Sorption (Koc)	High	Strong binding to soil and sediment organic carbon, reducing bioavailability in the water column.[2][3][4][5]
Abiotic Degradation	Hydrolysis: Stable. Photolysis: Potential for degradation of the iodide ion and formation of reactive iodine species.	The quaternary ammonium cation is resistant to hydrolysis. The iodide anion may undergo phototransformation.

Ecotoxicity Assessment

The ecotoxicity of tetraheptylammonium iodide is predicted based on data from other long-chain QACs, which are known to be toxic to aquatic organisms. The primary mode of toxic action for QACs is the disruption of cell membranes.[10]

Table 2: Representative Ecotoxicity Data for Long-Chain Quaternary Ammonium Compounds

Test Organism	Endpoint	Concentration Range (mg/L)	Reference QAC
Acute Toxicity			
Green Algae (e.g., <i>Pseudokirchneriella subcapitata</i>)	72h EC50 (Growth Inhibition)	0.01 - 1.0	C12-C18 Dialkyldimethylammonium chloride
Aquatic Invertebrate (Daphnia magna)	48h EC50 (Immobilization)	0.05 - 2.50	Polyquaternium-6 (PQ-6)[11]
Fish (e.g., Rainbow Trout, Zebrafish)			
	96h LC50	0.1 - 5.0	C12-C18 Benzalkonium chlorides
Chronic Toxicity			
Aquatic Invertebrate (Daphnia magna)	21d NOEC (Reproduction)	0.01 - 0.1	Didecyldimethylammonium chloride
Fish	28d NOEC (Growth)	0.01 - 0.1	Cetyltrimethylammonium chloride

*NOEC: No Observed Effect Concentration. Data is indicative and sourced from various ecotoxicological studies on long-chain QACs.

Biodegradability Assessment

Quaternary ammonium compounds, particularly those with long alkyl chains, are generally considered to be biodegradable under aerobic conditions, although the rate can be slow.[9] Anaerobic degradation is typically much slower. The biodegradation of tetraheptylammonium iodide is expected to proceed via the cleavage of the C-N bonds.

Table 3: Representative Biodegradability Data for Long-Chain Quaternary Ammonium Compounds

Test Type	Method	Result	Interpretation
Ready Biodegradability	OECD 301F (Manometric Respirometry)	< 60% in 28 days	Not readily biodegradable.[12][13] [14]
Inherent Biodegradability	OECD 302B (Zahn-Wellens Test)	> 70%	Inherently biodegradable.

Bioaccumulation Potential

The high lipophilicity of tetraheptylammonium iodide suggests a potential for bioaccumulation in aquatic organisms. The Bioconcentration Factor (BCF) is a key parameter for assessing this potential. For ionic compounds, BCF can be influenced by factors such as pH and the organism's metabolism.[15][16][17]

Table 4: Representative Bioaccumulation Data for Long-Chain Quaternary Ammonium Compounds

Test Organism	Method	BCF Value (L/kg)	Reference QAC
Fish	OECD 305	100 - 2,000	C16-C18 Dialkyldimethylammonium chloride

Experimental Protocols

The following are detailed methodologies for key experiments to assess the environmental impact of tetraheptylammonium iodide, based on OECD guidelines.

Algal Growth Inhibition Test (based on OECD 201)[18][19][20][21][22]

- Test Organism: *Pseudokirchneriella subcapitata* or other recommended freshwater green algae.

- Principle: Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours. The inhibition of growth is determined by measuring the algal biomass (e.g., cell count, fluorescence) at set time points and comparing it to control cultures.[18][19]
- Procedure:
 - Prepare a range of test concentrations of tetraheptylammonium iodide in a suitable nutrient medium. A geometric series of at least five concentrations is recommended.
 - Inoculate flasks containing the test solutions and control medium with a known density of algal cells.
 - Incubate the flasks under continuous illumination and constant temperature (21-24°C) for 72 hours.
 - Measure the algal biomass at 24, 48, and 72 hours.
 - Calculate the average specific growth rate and the yield for each concentration and the control.
 - Determine the EC50 value, which is the concentration that causes a 50% reduction in growth rate or yield.[19]

Daphnia sp. Acute Immobilisation Test (based on OECD 202)[23][24][25][26]

- Test Organism:Daphnia magna, less than 24 hours old.
- Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.[20][21]
- Procedure:
 - Prepare at least five concentrations of tetraheptylammonium iodide in a suitable test water.

- Place a specified number of daphnids (e.g., 20 per concentration, divided into four replicates) into test vessels containing the respective test solutions and a control.[22]
- Incubate at a constant temperature (18-22°C) with a defined light-dark cycle for 48 hours.
- Record the number of immobilized daphnids at 24 and 48 hours.
- Calculate the EC50 at 48 hours, which is the concentration that immobilizes 50% of the daphnids.

Fish Acute Toxicity Test (based on OECD 203)[27][28][29][30][31]

- Test Organism: Zebrafish (*Danio rerio*) or Rainbow trout (*Oncorhynchus mykiss*).
- Principle: Fish are exposed to a range of concentrations of the test substance for 96 hours in a semi-static or flow-through system. The endpoint is mortality.[23][24]
- Procedure:
 - Acclimatize the fish to the test conditions.
 - Prepare at least five test concentrations in a geometric series.
 - Expose the fish (e.g., 7-10 per concentration) to the test solutions and a control for 96 hours.
 - Record mortality and any sublethal effects at 24, 48, 72, and 96 hours.
 - Determine the LC50, the concentration that is lethal to 50% of the test fish.[24]

Ready Biodegradability - Manometric Respirometry Test (based on OECD 301F)[12][13][14]

- Principle: The biodegradability of the test substance is assessed by measuring the oxygen consumed by a microbial inoculum over a 28-day period.[12][13]
- Procedure:

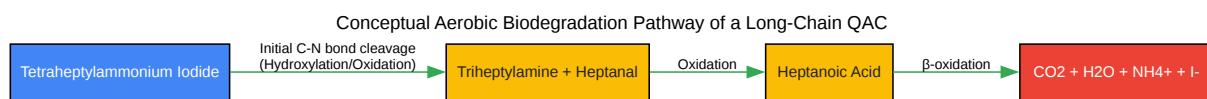
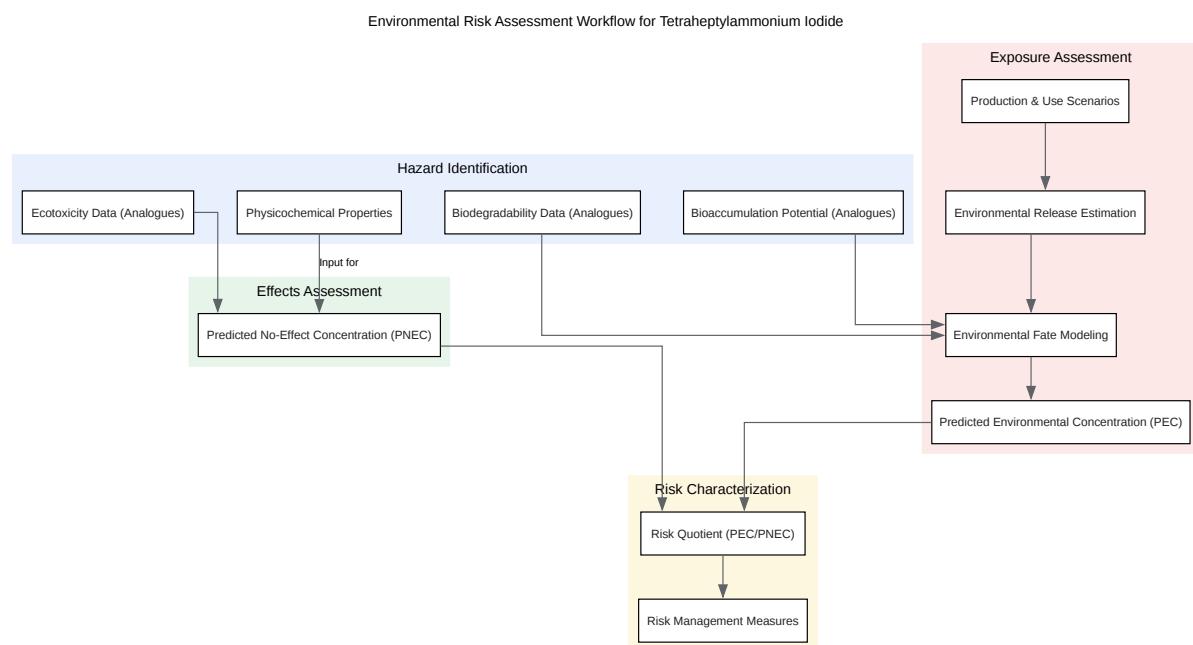
- Prepare a mineral medium containing the test substance as the sole source of organic carbon.
- Inoculate the medium with activated sludge or another suitable microbial source.
- Incubate the test mixture in a closed respirometer at a constant temperature in the dark.
- Continuously measure the oxygen consumption over 28 days.
- Calculate the percentage of biodegradation by comparing the measured oxygen consumption to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches >60% biodegradation within a 10-day window during the 28-day test.[\[12\]](#)

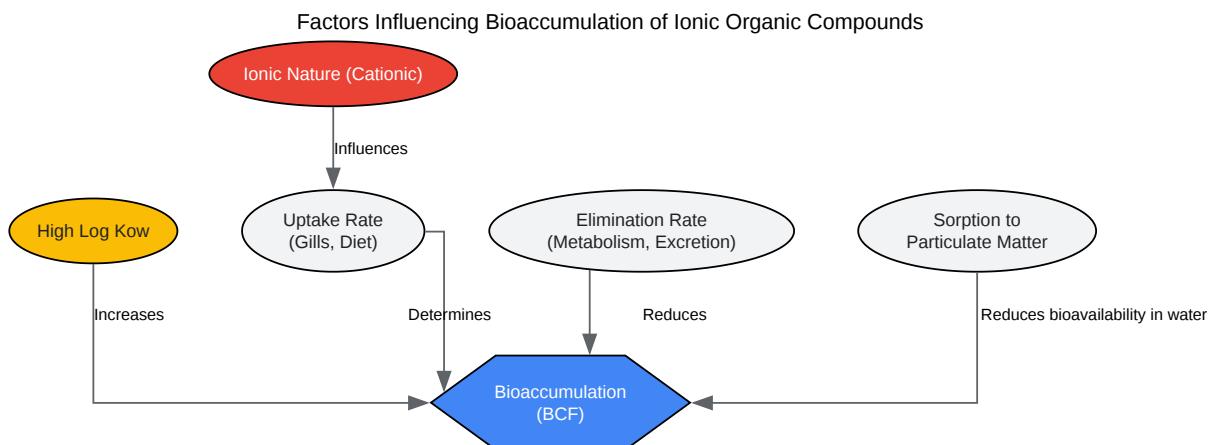
Bioaccumulation in Fish: Aqueous and Dietary Exposure (based on OECD 305)[\[32\]](#)[\[33\]](#)[\[34\]](#)[\[35\]](#)[\[36\]](#)

- Test Organism: A suitable fish species with a low fat content.
- Principle: The test consists of two phases: an uptake phase where fish are exposed to the test substance, and a depuration phase where they are transferred to a clean environment. The concentration of the substance in the fish tissue is measured over time to determine the bioconcentration factor (BCF).[\[25\]](#)
- Procedure:
 - Uptake Phase: Expose fish to a constant, sublethal concentration of tetraheptylammonium iodide in a flow-through system for a period sufficient to reach steady-state (e.g., 28 days).
 - Sample fish and water at regular intervals to determine the concentration of the test substance.
 - Depuration Phase: Transfer the remaining fish to a clean, flowing water system.
 - Sample fish at regular intervals to measure the elimination of the substance.

- Calculate the BCF as the ratio of the concentration of the substance in the fish to the concentration in the water at steady-state.

Mandatory Visualizations





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